

# Technical Safety Guide for 1-Chloro-2-methoxybenzene-d3

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## Compound of Interest

Compound Name: 1-Chloro-2-methoxybenzene-d3

Cat. No.: B12301412

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This document provides a comprehensive overview of the safety data for **1-Chloro-2-methoxybenzene-d3**. The safety information presented is primarily based on the non-deuterated analogue, 1-Chloro-2-methoxybenzene (CAS 766-51-8), as specific comprehensive safety data for the deuterated compound is limited. The primary use of **1-Chloro-2-methoxybenzene-d3** is as a tracer or internal standard in quantitative analysis.<sup>[1]</sup> The isotopic substitution of hydrogen with deuterium is not expected to significantly alter the chemical's primary hazards.

## Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of 1-Chloro-2-methoxybenzene.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>4</sub> D <sub>3</sub> ClO
Molecular Weight	145.60 g/mol <a href="#">[1]</a>
Boiling Point	195 °C <a href="#">[2]</a>
Melting Point	-27 °C <a href="#">[2]</a>
Density	1.123 g/mL <a href="#">[2]</a>
Flash Point	76 °C / 168.8 °F <a href="#">[3]</a>
Refractive Index	1.545 <a href="#">[2]</a>
LogP (Octanol/Water)	2.68 <a href="#">[2]</a>

## Hazard Identification and GHS Classification

This substance is considered hazardous. The GHS classification is based on data for 1-Chloro-2-methoxybenzene.

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid <a href="#">[4]</a>
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed <a href="#">[4]</a>
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin <a href="#">[4]</a>
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled <a href="#">[4]</a>
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation <a href="#">[4]</a>
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation <a href="#">[4]</a>
Specific target organ toxicity	Category 3	H335: May cause respiratory irritation <a href="#">[4]</a>

## Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to ensure personnel safety and maintain the integrity of the chemical.

### Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[5]
- Respiratory Protection: Ensure adequate ventilation. If exposure limits are exceeded, use a NIOSH-approved respirator.[6]

### Handling

- Avoid contact with skin, eyes, and clothing.[3][7]
- Do not breathe mist, vapors, or spray.[8]
- Wash hands thoroughly after handling.[7]
- Keep away from open flames, hot surfaces, and sources of ignition.[3]

### Storage

- Store in a cool, dry, well-ventilated area away from incompatible substances.[7]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[3]
- Incompatible materials include strong oxidizing agents.[3]

## Emergency and First Aid Procedures

Detailed protocols for responding to exposure or spills are outlined below.

### First Aid Measures

- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. Get medical attention.[\[7\]](#)  
[\[8\]](#)
- Skin Contact: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid.[\[7\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[\[7\]](#)
- Ingestion: Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical aid.[\[7\]](#)

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.[\[3\]](#) Water mist may be used to cool closed containers.[\[3\]](#)
- Specific Hazards: The material is combustible, and containers may explode when heated.[\[3\]](#) Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen chloride gas.[\[3\]](#)

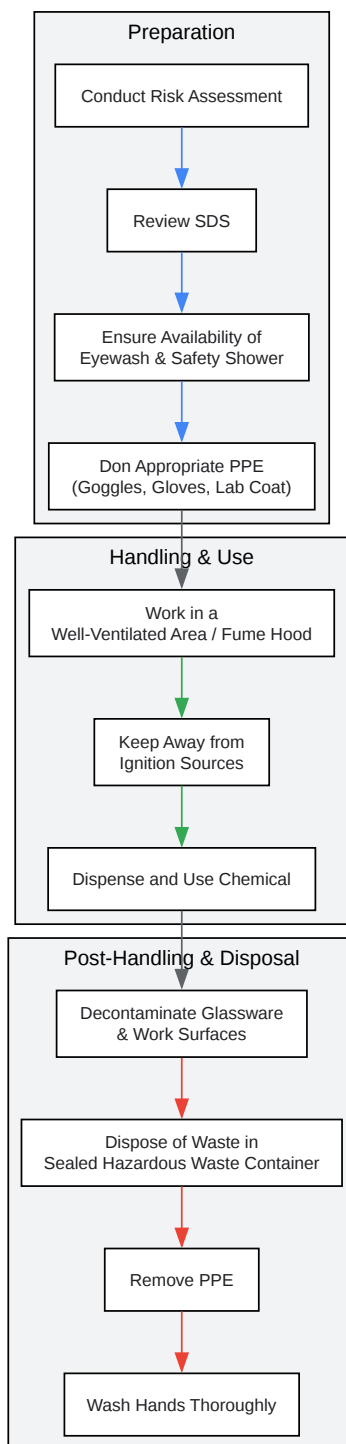
## Accidental Release Measures

- Absorb the spill with an inert material (e.g., dry sand or earth) and place it into a chemical waste container.[\[7\]](#)
- Use a spark-proof tool and provide ventilation.[\[7\]](#)
- Avoid runoff into storm sewers and ditches.[\[7\]](#)

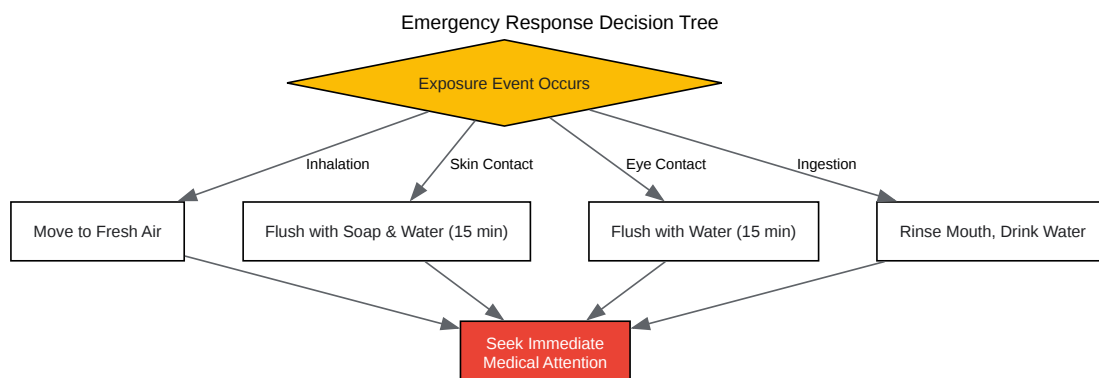
## Experimental Workflows and Logical Relationships

The following diagrams illustrate key procedural workflows for ensuring safety when working with **1-Chloro-2-methoxybenzene-d3**.

## Safe Handling Workflow for 1-Chloro-2-methoxybenzene-d3

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Caption: General laboratory safe handling workflow.



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Caption: First aid response for personnel exposure.

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